(4-Chloro-5-methoxy-2-nitrophenyl)methanol CAS number and molecular weight

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Compound of Interest	
Compound Name:	*(4-Chloro-5-methoxy-2-nitrophenyl)methanol*
CAS No.:	*1823319-30-7*
Cat. No.:	*B2679749*

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An In-Depth Technical Guide to **(4-Chloro-5-methoxy-2-nitrophenyl)methanol**

Authored by: A Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound **(4-Chloro-5-methoxy-2-nitrophenyl)methanol**. It details its chemical and physical properties, outlines a plausible synthetic route, discusses its spectroscopic signature, and explores its potential applications and safety considerations.

Introduction

(4-Chloro-5-methoxy-2-nitrophenyl)methanol is a substituted aromatic alcohol. Its structure, featuring a nitro group ortho to a benzylic alcohol, and further substituted with chloro and methoxy groups, makes it a potentially valuable intermediate in organic synthesis. The interplay of these functional groups offers a versatile platform for the construction of more complex molecular architectures, particularly in the synthesis of heterocyclic compounds and novel pharmaceutical scaffolds. The electron-withdrawing nature of the nitro group, combined with

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the directing effects of the chloro and methoxy substituents, governs the reactivity of both the aromatic ring and the benzylic alcohol, opening avenues for diverse chemical transformations.

Physicochemical Properties

A summary of the key physicochemical properties of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** is presented in the table below.

Property	Value	Source
CAS Number	1823319-30-7	
Molecular Formula	$C_8H_8ClNO_4$	Calculated
Molecular Weight	217.61 g/mol	
Appearance	Expected to be a solid at room temperature	N/A
Solubility	Expected to be soluble in common organic solvents like methanol, ethanol, and dichloromethane	N/A
Melting Point	Not available	N/A

Synthesis and Purification

While a specific, published synthetic protocol for **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** was not found during the literature search, a plausible synthetic route can be devised based on established organic chemistry principles and analogous transformations. A potential pathway could commence with the nitration of a suitable commercially available precursor, followed by functional group manipulations to install the methanol moiety.

Proposed Synthetic Workflow

A logical retrosynthetic analysis suggests that **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** can be prepared from a corresponding benzoic acid or benzaldehyde derivative. A possible

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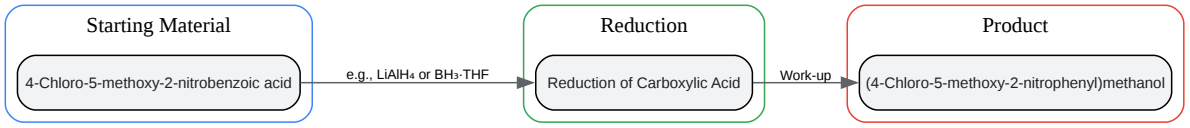
forward synthesis is outlined below.



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Caption: Proposed synthesis of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol**.

Detailed Experimental Protocol (Hypothetical)

The following is a hypothetical, step-by-step protocol for the synthesis of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** based on the reduction of a carboxylic acid precursor.

Materials:

- 4-Chloro-5-methoxy-2-nitrobenzoic acid
- Lithium aluminum hydride ($LiAlH_4$) or Borane-tetrahydrofuran complex (BH_3·THF)
- Anhydrous tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethyl acetate
- Hexanes

Procedure:

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- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), suspend 4-chloro-5-methoxy-2-nitrobenzoic acid in anhydrous THF.
- Reduction: Cool the suspension to 0 °C in an ice bath. Slowly add a solution of the reducing agent (e.g., 1 M BH_3·THF in THF or a suspension of $LiAlH_4$ in THF) via the dropping funnel with vigorous stirring.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, cool the mixture to 0 °C and cautiously quench the excess reducing agent by the slow, dropwise addition of water, followed by 1 M HCl.
- Work-up: Extract the aqueous layer with ethyl acetate. Combine the organic layers and wash sequentially with saturated aqueous $NaHCO_3$ and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to afford the pure **(4-Chloro-5-methoxy-2-nitrophenyl)methanol**.

Spectroscopic Characterization

The structural elucidation of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** would rely on a combination of spectroscopic techniques. Below are the expected spectroscopic features.

^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for each type of proton in the molecule.

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Proton Type	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic-H (H-3)	7.5 - 7.8	s	1H
Aromatic-H (H-6)	7.0 - 7.3	s	1H
Methylene (-CH_2OH)	4.6 - 4.9	s (or d if coupled to OH)	2H
Methanol-OH	Variable	br s	1H
Methoxy (-OCH_3)	3.9 - 4.1	s	3H

^{13}C NMR Spectroscopy

The carbon NMR spectrum will provide information on the carbon framework of the molecule.

Carbon Type	Expected Chemical Shift (δ, ppm)
Aromatic C-NO_2	145 - 150
Aromatic C-Cl	125 - 130
Aromatic C-OCH_3	150 - 155
Aromatic C-CH_2OH	135 - 140
Aromatic C-H	110 - 125
Methylene (-CH_2OH)	60 - 65
Methoxy (-OCH_3)	55 - 60

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present.

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Functional Group	Expected Wavenumber (cm^{-1})
O-H stretch (alcohol)	3200 - 3600 (broad)
C-H stretch (aromatic)	3000 - 3100
C-H stretch (aliphatic)	2850 - 3000
N-O stretch (nitro)	1500 - 1550 (asymmetric) and 1335 - 1385 (symmetric)
C=C stretch (aromatic)	1450 - 1600
C-O stretch (alcohol)	1000 - 1260
C-O stretch (ether)	1000 - 1300
C-Cl stretch	600 - 800

Reactivity and Potential Applications

The chemical reactivity of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** is dictated by its three primary functional groups: the nitro group, the benzylic alcohol, and the substituted aromatic ring.

- Nitro Group: The nitro group is a strong electron-withdrawing group and can be readily reduced to an amino group, providing a key synthetic handle for the introduction of nitrogen-containing functionalities. This transformation opens up possibilities for the synthesis of various heterocyclic compounds, such as benzimidazoles or quinoxalines, which are prevalent in medicinal chemistry.

- Benzylic Alcohol: The primary alcohol can be oxidized to the corresponding aldehyde or carboxylic acid. It can also be converted to a leaving group (e.g., a tosylate or a halide) to facilitate nucleophilic substitution reactions. Furthermore, it can participate in esterification or etherification reactions.

- Aromatic Ring: The electron-deficient nature of the aromatic ring, due to the nitro group, makes it susceptible to nucleophilic aromatic substitution (S_nAr) reactions, potentially at the position occupied by the chlorine atom, although this might require harsh conditions.

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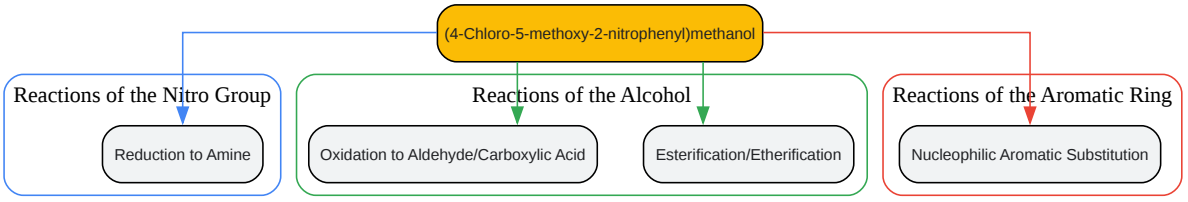
Given its versatile reactivity, **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** is a promising building block for the synthesis of:

- Pharmaceutical Intermediates: The presence of multiple functional groups allows for the construction of complex molecules with potential biological activity.
- Novel Heterocyclic Systems: The combination of the amino group (after reduction of the nitro group) and the benzylic alcohol provides a scaffold for the synthesis of a variety of fused ring systems.
- Materials Science: Substituted nitroaromatics can be precursors to materials with interesting optical or electronic properties.



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Caption: Reactivity of **(4-Chloro-5-methoxy-2-nitrophenyl)methanol**.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **(4-Chloro-5-methoxy-2-nitrophenyl)methanol** is not readily available, the safety precautions for handling this compound can be inferred from the SDS of structurally related chemicals.[1][2][3][4][5]

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[2][4][5]

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- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[1][3][5]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1][4] In case of contact, rinse the affected area immediately with plenty of water.[1][2][4]
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.[1][2]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][2][3] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[1]

First-Aid Measures:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][2]
- Skin Contact: In case of skin contact, wash off immediately with soap and plenty of water. Remove contaminated clothing.[1][2][4]
- Eye Contact: In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. Seek medical attention.[1][2][4]
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.[1][2]

References

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